

# scytonemin UV absorption spectrum lambda max

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## Compound Focus: Scytonemin

CAS No.: 152075-98-4

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## Scytonemin UV Absorption Spectrum ( $\lambda_{max}$ )

The following table summarizes the key ultraviolet (UV) absorption maxima for **scytonemin**. The values can vary slightly depending on the solvent used and whether the measurement was taken *in vivo* (within the cellular sheath) or *in vitro* (on the purified pigment).

Condition/Solvent	UV-C Region (~190–280 nm)	UV-B Region (~280–315 nm)	UV-A Region (~315–400 nm)	Reference
In Vivo (within sheath)	~250 nm	~300 nm	~370 nm (primary maximum)	[1] [2] [3]
In Vitro (Purified)	~252 nm	~278 nm, ~300 nm	~384 nm – 386 nm (primary maximum)	[2] [4] [5]
Common Solvents (Acetone, Acetonitrile, etc.)	~252 nm	~278 nm, ~300 nm	~386 nm	[2] [4]
Reduced Form (Bright Red)	246 nm	276 nm, 314 nm	378 nm	[5]

## Experimental Protocols for Analysis

For researchers aiming to isolate and analyze **scytonemin**, here are summaries of established experimental methodologies.

### Extraction and Purification Protocol

This protocol is adapted from procedures used to study microbial mats [6].

- **Sample Collection and Drying:** Collect cyanobacterial biomass (e.g., from mats, soil crusts, or laboratory cultures). Freeze the sample and then dry it thoroughly in an oven at 60°C overnight.
- **Solvent Extraction:** Homogenize the dried material in a mortar under liquid nitrogen. Transfer the powder to a vessel and add an organic solvent. Common choices include **100% acetone**, **ethyl acetate**, or **methanol:ethyl acetate (1:1, v/v)** [4] [6] [7]. The extraction should be performed in the dark at 4°C for several hours.
- **Clarification and Concentration:** Filter the dark brown extract through a glass microfiber filter (e.g., Whatman GF/F) to remove particulate matter. Concentrate the filtrate using rotary evaporation.
- **Purification:** The crude extract can be further purified by techniques such as **semi-preparative thin-layer chromatography (TLC)** [7]. On a TLC silica plate using an eluent of 1:9 methanol:chloroform, **scytonemin** has an R<sub>f</sub> value of approximately 0.4. The oxidized form appears green-brown, while the reduced form is bright red [6].

### UV-Vis Spectroscopic Analysis

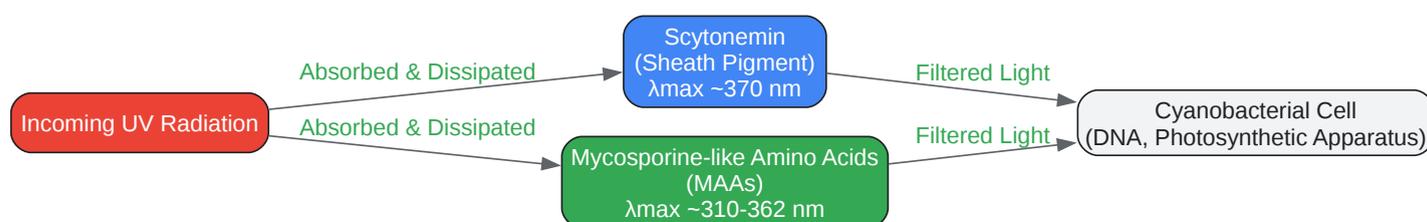
- **Sample Preparation:** Re-dissolve the purified **scytonemin** in a suitable organic solvent such as **acetone**, **acetonitrile**, or **tetrahydrofuran (THF)** [2] [4] [3].
- **Instrumentation and Measurement:** Using a UV-Vis spectrophotometer, scan the sample across the **200-700 nm** range. **Scytonemin** will display a characteristic absorption profile with a strong, broad peak in the UV-A region and several smaller peaks in the UV-B and UV-C regions, as detailed in the table above [5].

## Biological Function & Significance

The unique absorption profile of **scytonemin** is directly linked to its critical biological roles:

- **Broad-Spectrum UV Screening:** **Scytonemin** absorbs strongly across the entire damaging UV spectrum, including UV-A, UV-B, and UV-C. It can prevent up to **90% of incident UV-A radiation** from penetrating cyanobacterial cells [1] [6]. This provides a passive defense mechanism, crucial for survival in high-irradiance habitats.
- **Photostability:** The pigment is exceptionally stable. It remains intact after prolonged exposure to UV radiation and heat, making it a highly durable sunscreen [4] [7].
- **Complementary Protection with MAAs:** In many cyanobacteria, **scytonemin** is found alongside **mycosporine-like amino acids (MAAs)**, which are water-soluble compounds that absorb strongly in the UV-B and UV-A regions ( $\lambda_{\max}$  ~310–362 nm). Together, they provide a synergistic and comprehensive shield against ultraviolet radiation [3] [8].

The diagram below illustrates how these two pigments work together to provide complementary UV protection for the cyanobacterial cell.



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## Potential Applications

Due to its remarkable properties, **scytonemin** has garnered significant interest for commercial and biomedical applications:

- **Cosmetics:** Its broad-spectrum UV absorption and high photostability make it a promising natural ingredient for sunscreens and anti-aging skincare products [4] [5].
- **Biomedicine:** Research has revealed that **scytonemin** possesses **anti-inflammatory** and **anti-proliferative** properties. It acts as a selective inhibitor of various kinases, including polo-like kinase 1, making it a potential template for developing **anti-cancer drugs** [4] [5].
- **Ecology:** In microbial mats, the heat dissipated by **scytonemin** can raise the soil surface temperature, influencing the local microenvironment [2] [4].

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